

Application Note and Protocol: Preparation of Mik-665 Stock Solution in DMSO

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Compound of Interest

Compound Name: Mik-665

Cat. No.: B15582650

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Audience: This document is intended for researchers, scientists, and drug development professionals working with the Mcl-1 inhibitor, **Mik-665**.

Introduction: **Mik-665**, also known as S64315, is a potent and selective inhibitor of the anti-apoptotic protein Myeloid cell leukemia-1 (Mcl-1).^{[1][2]} It is a compound of interest in cancer research and drug development. Accurate and consistent preparation of stock solutions is critical for obtaining reproducible results in downstream biological assays. This protocol provides a detailed methodology for preparing a concentrated stock solution of **Mik-665** using dimethyl sulfoxide (DMSO).

Physicochemical and Solubility Data

Quantitative data for **Mik-665** is summarized in the table below for easy reference.

| Property | Value | Source |
|--------------------|--|---|
| Molecular Formula | C ₄₇ H ₄₄ ClFN ₆ O ₆ S | [1] [3] [4] |
| Molecular Weight | 875.4 g/mol | [1] [4] [5] |
| Appearance | Solid / Crystalline Powder | [3] [4] [6] |
| CAS Number | 1799631-75-6 | [3] [4] |
| Solubility in DMSO | ≥ 125 mg/mL (approx. 142.8 mM) | [3] [6] [7] |
| Purity | ≥98% | [4] [7] |

Experimental Protocol: Mik-665 Stock Solution (10 mM in DMSO)

This protocol details the steps for preparing a 10 mM stock solution of **Mik-665** in DMSO.

Materials and Reagents

| Material/Reagent | Specifications |
|-------------------------------------|---|
| Mik-665 | Solid powder, ≥98% purity |
| Dimethyl sulfoxide (DMSO) | Anhydrous, sterile-filtered, ≥99.7% purity |
| Analytical balance | Readable to 0.1 mg or better |
| Sterile microcentrifuge tubes | 1.5 mL or 2.0 mL, amber or covered in foil |
| Pipettors and sterile tips | P200, P1000 |
| Vortex mixer | --- |
| Sonicator (water bath) | Optional, for aiding dissolution |
| Personal Protective Equipment (PPE) | Safety glasses, lab coat, chemical-resistant gloves |

Safety Precautions

- Always handle **Mik-665** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for **Mik-665** before handling. While one SDS suggests the substance is not classified as hazardous, standard precautions for handling research compounds should be followed.[\[8\]](#)
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin. Avoid direct contact.

Step-by-Step Preparation of 10 mM Stock Solution

This section provides calculations to prepare 1 mL of a 10 mM **Mik-665** stock solution.

Calculation:

To prepare a 10 mM stock solution, the required mass of **Mik-665** is calculated using its molecular weight (875.4 g/mol).

- $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 875.4 \text{ g/mol} \times 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 8.754 \text{ mg}$

| Desired Stock Concentration | Volume to Prepare | Mass of Mik-665 Required | Volume of DMSO to Add |
|-----------------------------|-------------------|--------------------------|-----------------------|
| 10 mM | 1 mL | 8.75 mg | 1.0 mL |
| 10 mM | 5 mL | 43.77 mg | 5.0 mL |
| 50 mM | 1 mL | 43.77 mg | 1.0 mL |

Procedure:

- Weighing: Accurately weigh 8.75 mg of **Mik-665** powder and place it into a sterile amber or foil-covered microcentrifuge tube.

- **Dissolution:** Add 1.0 mL of anhydrous, sterile DMSO to the tube containing the **Mik-665** powder. It is crucial to use fresh, anhydrous DMSO as moisture can impact solubility.[\[2\]](#)[\[3\]](#)[\[9\]](#)
- **Mixing:** Cap the tube securely and vortex for 1-2 minutes until the solid is completely dissolved. A clear, particle-free solution should be obtained.
- **Aiding Dissolution (if necessary):** If the compound does not dissolve readily, brief sonication in a water bath or gentle warming (e.g., to 37°C) can be applied to facilitate dissolution.[\[10\]](#)[\[11\]](#) Ensure the solution cools to room temperature before storage.
- **Verification:** Visually inspect the solution against a light source to ensure there are no visible particles or precipitate.

Storage and Stability

- **Stock Solution:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[10\]](#)[\[11\]](#)
- **Short-term Storage:** Store aliquots at -20°C for up to 3 months.[\[11\]](#)
- **Long-term Storage:** For storage longer than 3 months, it is recommended to store aliquots at -80°C.[\[3\]](#)
- **Solid Compound:** The solid powder form of **Mik-665** should be stored at -20°C.[\[5\]](#)

Quality Control

- **Visual Inspection:** Always check for precipitation or crystallization before use, especially after thawing. If precipitate is observed, warm the solution gently and vortex to redissolve.[\[11\]](#)
- **Concentration Verification:** For critical applications, the concentration of the stock solution can be verified using techniques such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry if a reference standard and extinction coefficient are available.
- **Functional Assay:** Periodically test the activity of the stock solution in a standard biological assay to ensure its potency has not degraded over time.

Application Example: Preparing a Working Solution for Cell Culture

To prevent cytotoxicity and experimental artifacts, the final concentration of DMSO in cell culture media should be kept low, typically below 0.5%, with 0.1% or lower being ideal.^[10]

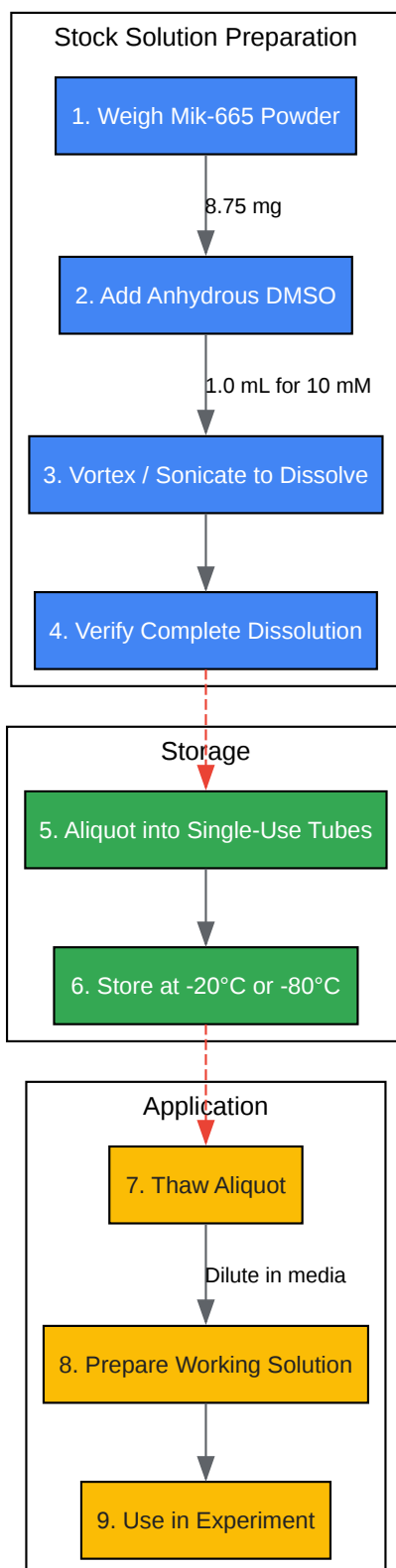
Procedure:

- **Intermediate Dilution:** It is best practice to perform serial dilutions. First, dilute the 10 mM stock solution in sterile DMSO to create an intermediate stock (e.g., 1 mM).
- **Final Dilution:** Add the required volume of the stock or intermediate solution to the pre-warmed cell culture medium. To prevent precipitation of the compound, add the DMSO solution dropwise to the medium while gently swirling.^[10] Never add aqueous buffer directly to the concentrated DMSO stock.^[9]

Example: To prepare 10 mL of culture medium with a final **Mik-665** concentration of 10 μ M:

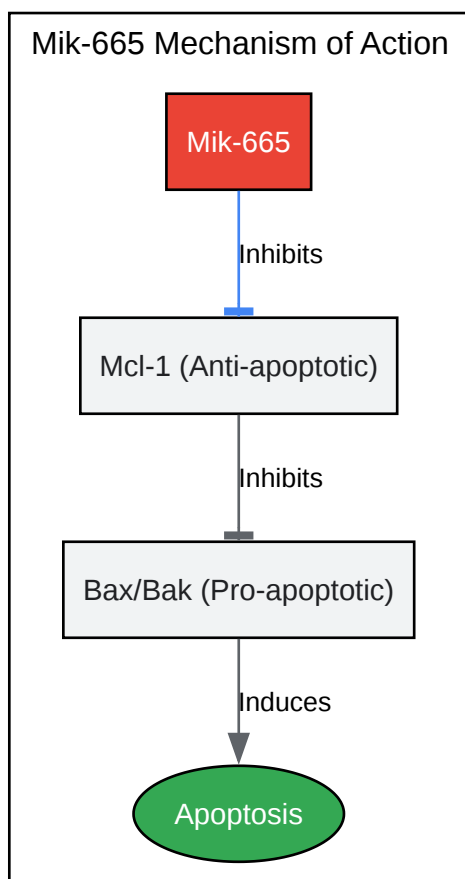
- Add 10 μ L of the 10 mM stock solution to 9.99 mL of cell culture medium.
- The final DMSO concentration will be 0.1%.
- Always include a vehicle control (medium with 0.1% DMSO) in your experiments.^[9]

Workflow and Signaling Pathway Diagrams



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Caption: Workflow for preparing and storing a **Mik-665** stock solution.



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